X-ray crystallography data for N1-aryl triazole structures

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Compound of Interest

Compound Name:	*1-(5-Chloro-2-methoxyphenyl)triazole*
CAS No.:	*2379946-26-4*
Cat. No.:	*B2857599*

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Title: Structural Benchmarking of N1-Aryl-1,2,3-Triazoles: Crystallographic Insights & Bioisosteric Comparisons

Executive Summary

The Scaffold: The N1-aryl-1,2,3-triazole moiety is a cornerstone of modern medicinal chemistry, predominantly synthesized via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC). While frequently deployed as a bioisostere for trans-amide bonds, its structural rigidity and electronic profile differ significantly from the amide linkage.

The Objective: This guide moves beyond synthetic utility to analyze the solid-state behavior of these structures. We compare X-ray crystallographic data of N1-aryl triazoles against their amide and tetrazole counterparts, focusing on torsion angles, bond lengths, and electrostatic landscapes that dictate ligand-protein binding.

Comparative Analysis: Triazole vs. Bioisosteric Alternatives

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The following analysis benchmarks the 1,4-disubstituted-1,2,3-triazole against the trans-amide (the natural bond it mimics) and the tetrazole (a common acidic bioisostere).

Table 1: Crystallographic & Physicochemical Benchmarking

Feature	N1-Aryl-1,2,3-Triazole	trans-Amide (Reference)	Tetrazole (Alternative)
Primary Mimicry	Peptidomimetic linker	Native peptide bond	Carboxylic acid (anionic)
Dipole Moment	High (~5.0 D)	Moderate (~3.5 D)	High (~5.0 D)
H-Bond Donor	Weak (C5-H polarized by N atoms)	Strong (N-H)	None (if N-substituted)
H-Bond Acceptor	Moderate (N2/N3 lone pairs)	Strong (C=O)	Strong (Multiple Ns)
Planarity	Variable (Twisted N1-Aryl bond)	High (Resonance stabilized)	Planar
Linker Distance	~5.0–5.1 Å (R1 to R2)	~3.8–3.9 Å (Cα to Cα)	N/A (Terminal group)
Metabolic Stability	High (Protease resistant)	Low (Protease susceptible)	Moderate (Glucuronidation)

Critical Insight: The "Twist" Factor

Unlike the amide bond, which remains planar due to resonance (

character), the N1-aryl bond in triazoles possesses a rotational degree of freedom.

- X-Ray Evidence: Crystallographic surveys (CSD) reveal that while the triazole ring itself is planar, the N1-Aryl torsion angle is rarely

  .

- Steric Causality: In ortho-substituted aryl rings, the steric clash between the ortho-substituent and the triazole nitrogen (or C5-H) forces a twist, often observed between 30° and 60°. Even

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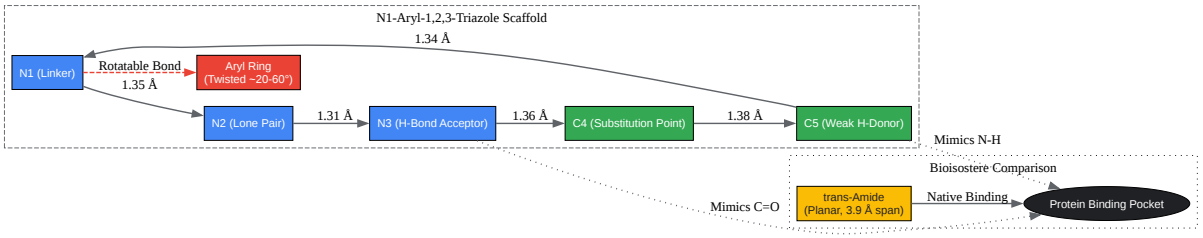
unsubstituted phenyl rings often adopt a twist of ~15–25° to minimize repulsion between the phenyl ortho-hydrogens and the triazole lone pairs.

- Impact: This "propeller" conformation disrupts

  -stacking interactions that might be designed into a planar pharmacophore, a failure mode often invisible in 2D sketching but obvious in X-ray datasets.

X-Ray Data Visualization

To understand the structural divergence, we visualize the connectivity and H-bond logic.



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Figure 1:Structural connectivity of the 1,2,3-triazole scaffold highlighting the N1-Aryl rotatable bond and bioisosteric mapping to the amide bond.

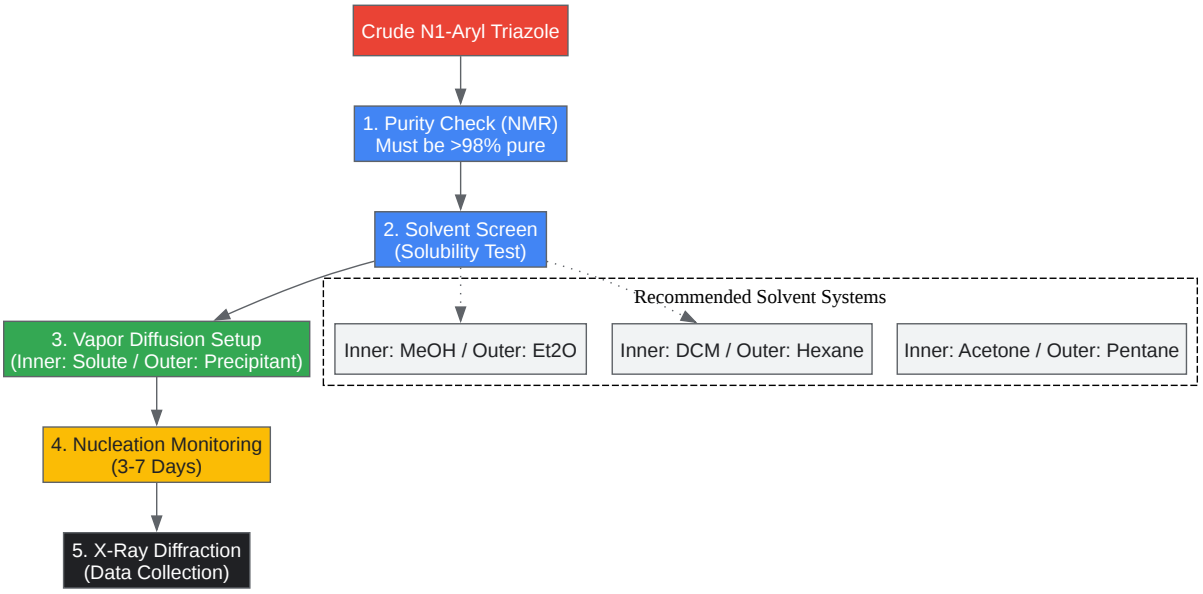
Experimental Protocol: Crystallizing N1-Aryl Triazoles

Triazoles are notorious for "oiling out" due to their intermediate polarity and high melting points. The following protocol relies on vapor diffusion, which is superior to evaporation for these

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heterocycles.

Workflow Diagram



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Figure 2:Optimized crystallization workflow for triazole derivatives using vapor diffusion.

Step-by-Step Methodology

- Purity Validation:
  - Ensure the sample is >98% pure via

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H-NMR. Triazole synthesis often leaves copper residues; wash with aqueous EDTA or NH

OH prior to crystallization to prevent paramagnetic interference or pseudo-polymorphism.

- Solvent Selection (The "Good/Bad" Pair):
  - Good Solvent (Inner Vial): Dissolve 5–10 mg of compound in the minimum amount of Methanol (MeOH) or Dichloromethane (DCM).
  - Bad Solvent (Outer Vial): Use Diethyl Ether (if MeOH used) or Hexane (if DCM used).
  - Rationale: Triazoles stack well in non-polar environments. The slow introduction of Hexane forces the aromatic rings to align via

    -

    stacking.
- Vapor Diffusion Setup:
  - Place the solution in a small GC vial (uncapped).
  - Place the GC vial inside a larger scintillation vial containing 2–3 mL of the "Bad Solvent."
  - Cap the large vial tightly. Store at 20°C (Room Temp) in a vibration-free zone.
- Harvesting & Mounting:
  - Crystals typically appear as needles or plates within 48–96 hours.
  - Check under polarized light.[1] If "oiling" occurs, the concentration is too high; dilute the inner vial by 20% and retry.

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